

A Comprehensive Technical Guide to the Solubility of N-Isopropylacetamide in Organic Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Isopropylacetamide*

Cat. No.: *B072864*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **N-Isopropylacetamide** (NIPAM) in organic solvents. Due to the limited availability of specific quantitative solubility data in public literature, this guide focuses on the theoretical principles governing its solubility, qualitative solubility information, and a comprehensive experimental protocol for determining precise solubility values.

Introduction to N-Isopropylacetamide

N-Isopropylacetamide (CAS No. 1118-69-0), also known as N-(1-Methylethyl)ethanamide, is a secondary amide with the chemical formula $C_5H_{11}NO$.^[1] It is characterized by an isopropyl group and an acetyl group attached to a central nitrogen atom. This structure imparts a moderate polarity to the molecule, influencing its physical and chemical properties, including its solubility.^[2] NIPAM is recognized for its utility as a solvent and its applications in various chemical syntheses, including in the pharmaceutical industry for drug formulation and development.^[2]

Physicochemical Properties of **N-Isopropylacetamide**:

Property	Value
Molecular Formula	C5H11NO
Molecular Weight	101.15 g/mol [1]
Appearance	Colorless to pale yellow liquid[2]
Boiling Point	199.7 °C at 760 mmHg[3]
LogP (Octanol/Water)	0.531 (Crippen Calculated)[4]
Hydrogen Bond Donor Count	1[1]
Hydrogen Bond Acceptor Count	1[1]

Theoretical Framework for Solubility

The solubility of a compound is governed by the principle of "like dissolves like," which implies that substances with similar polarities are more likely to be soluble in one another. As a secondary amide, **N-Isopropylacetamide**'s solubility is primarily influenced by its ability to participate in hydrogen bonding.

The amide functional group in NIPAM contains a nitrogen atom bonded to a hydrogen atom, allowing it to act as a hydrogen bond donor.[5] Additionally, the presence of the electronegative oxygen and nitrogen atoms enables it to act as a hydrogen bond acceptor.[5] This dual hydrogen bonding capability is a key factor in its solubility in protic solvents like alcohols.

In aprotic polar solvents, the dipole-dipole interactions between the solvent and the polar amide group of NIPAM contribute significantly to its solubility. The isopropyl group, being a non-polar alkyl chain, influences its solubility in less polar organic solvents. As the size of the non-polar alkyl portion of an amide molecule increases, its solubility in polar solvents tends to decrease. [6]

Qualitative Solubility of N-Isopropylacetamide

While specific quantitative data is scarce, **N-Isopropylacetamide** is generally described as being easily soluble in most organic solvents.[7] The following table summarizes its expected qualitative solubility based on general principles of organic chemistry and available information.

Solvent Class	Example Solvents	Predicted Qualitative Solubility	Rationale
Alcohols	Methanol, Ethanol	High	NIPAM can both donate and accept hydrogen bonds, leading to strong interactions with protic solvents.
Ketones	Acetone, Methyl Ethyl Ketone	High	Strong dipole-dipole interactions between the polar ketone and amide groups.
Esters	Ethyl Acetate, Butyl Acetate	High	Dipole-dipole interactions and the potential for hydrogen bond acceptance by the ester.
Ethers	Diethyl Ether, Tetrahydrofuran	Moderate to High	Ethers can act as hydrogen bond acceptors, interacting with the N-H group of NIPAM.
Aromatic Hydrocarbons	Toluene, Benzene	Moderate	Solvation is primarily driven by van der Waals forces and some dipole-induced dipole interactions.
Halogenated Solvents	Dichloromethane, Chloroform	High	Strong dipole-dipole interactions.
Non-polar Solvents	Hexane, Cyclohexane	Low	The polarity of the amide group is significantly different from these non-polar

solvents, leading to weak intermolecular forces.

Water	Slightly Soluble	While capable of hydrogen bonding, the non-polar isopropyl group limits its aqueous solubility. A predicted solubility is 28.6 mg/mL.[8]
-------	------------------	--

Experimental Protocol for Determining Solubility

To obtain precise, quantitative solubility data for **N-Isopropylacetamide** in a specific organic solvent, an experimental determination is necessary. The isothermal shake-flask method is a reliable and commonly used technique.

Objective: To determine the saturation solubility of **N-Isopropylacetamide** in a selected organic solvent at a constant temperature.

Materials:

- **N-Isopropylacetamide** (high purity)
- Selected organic solvent(s) (analytical grade)
- Sealed glass vials or flasks
- Temperature-controlled orbital shaker or water bath
- Analytical balance (readable to at least 0.1 mg)
- Syringes and syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks and pipettes

- A suitable analytical instrument for quantification (e.g., HPLC, GC, or UV-Vis spectrophotometer)

Procedure:

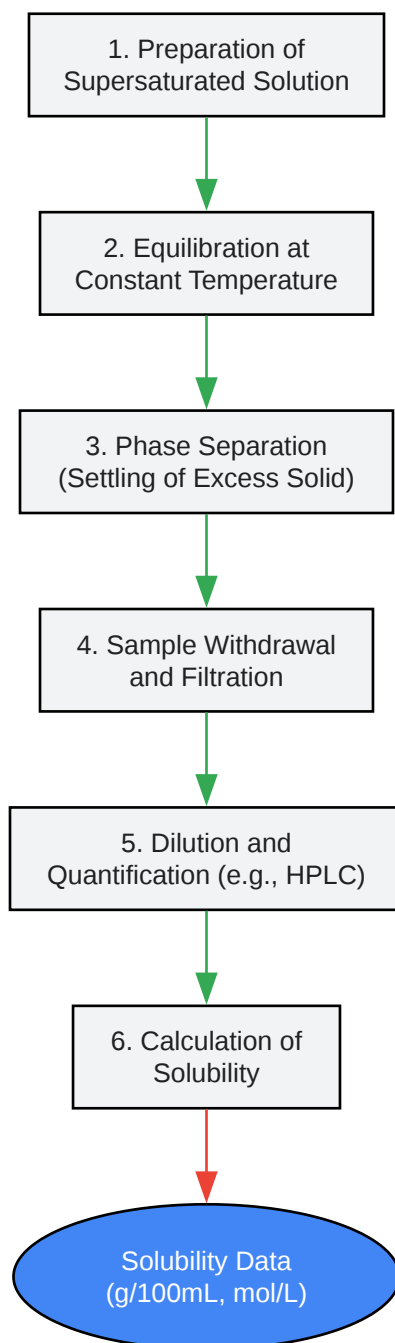
- **Preparation of Supersaturated Solutions:** Add an excess amount of **N-Isopropylacetamide** to a pre-weighed, sealed glass vial containing a known volume or mass of the chosen organic solvent. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Place the vials in a temperature-controlled shaker or water bath set to the desired experimental temperature. Agitate the samples for a sufficient period (e.g., 24-72 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the experimental temperature for a sufficient time to allow the excess solid to settle.
- **Sample Withdrawal and Filtration:** Carefully withdraw a known volume of the supernatant using a syringe. Immediately filter the solution through a syringe filter into a pre-weighed volumetric flask to remove any undissolved solid.
- **Dilution and Quantification:** Dilute the filtered solution to a suitable concentration with the same solvent. Analyze the concentration of **N-Isopropylacetamide** in the diluted solution using a pre-calibrated analytical method (e.g., HPLC, GC).
- **Calculation of Solubility:** Based on the measured concentration and the dilution factor, calculate the original concentration of **N-Isopropylacetamide** in the saturated solution. Express the solubility in appropriate units, such as g/100 mL, mg/mL, or mol/L.

Safety Precautions:

- Always perform experiments in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.
- Consult the Material Safety Data Sheet (MSDS) for **N-Isopropylacetamide** and the chosen solvent(s) for specific handling, storage, and disposal information.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of **N-Isopropylacetamide** solubility.



[Click to download full resolution via product page](#)

Caption: Workflow for determining the solubility of **N-Isopropylacetamide**.

In conclusion, while quantitative solubility data for **N-Isopropylacetamide** in various organic solvents is not readily available in the public domain, its chemical structure as a secondary amide suggests good solubility in a wide range of polar organic solvents. For applications requiring precise solubility values, direct experimental measurement is recommended, and the protocol provided in this guide offers a robust framework for such determinations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isopropylacetamide | C₅H₁₁NO | CID 136874 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 1118-69-0: Isopropylacetamide | CymitQuimica [cymitquimica.com]
- 3. N-Isopropylacetamide | lookchem [lookchem.com]
- 4. N-(1-Methylethyl)ethanamide (CAS 1118-69-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. Amide - Wikipedia [en.wikipedia.org]
- 6. scienceready.com.au [scienceready.com.au]
- 7. zhonghanchemical.com [zhonghanchemical.com]
- 8. 1118-69-0|N-Isopropylacetamide| Ambeed [ambeed.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Solubility of N-Isopropylacetamide in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072864#solubility-of-n-isopropylacetamide-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com